Definitive Safety & Handling Guide: 2-Amino-4-(4-methylphenyl)pyridine

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Compound of Interest

Compound Name:	*2-Amino-4-(4-methylphenyl)pyridine*
Cat. No.:	*B8720368*

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CAS: 111971-29-0 | Formula: $C_{12}H_{12}N_2$ | MW: 184.24 g/mol Synonyms: 4-(p-Tolyl)pyridin-2-amine; 4-(4-Methylphenyl)-2-pyridinamine

Part 1: Critical Identity & Ambiguity Resolution

⚠️ STOP & VERIFY: A common error in procurement and database searches is confusing this target with 2-Amino-4-methylpyridine (CAS 695-34-1). The structural difference (a bulky p-tolyl group vs. a simple methyl group) drastically alters lipophilicity (LogP), metabolic stability, and receptor binding affinity.

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Feature	Target Molecule	Common Confusion
Name	2-Amino-4-(4-methylphenyl)pyridine	2-Amino-4-methylpyridine
CAS	111971-29-0	695-34-1
Structure	4-Aryl substituted pyridine	4-Alkyl substituted pyridine
Context	Kinase/iNOS inhibitor scaffold	Common reagent / solvent
Handling	Potent Compound (OEB 3/4)	General Irritant / Toxic

Part 2: Hazard Profiling (Read-Across Analysis)

As specific toxicological data for CAS 111971-29-0 is limited in public registries, the following hazard profile is derived via Read-Across Methodology using the structural core (2-aminopyridine) and functional substituents.

Core Toxicity: The Aminopyridine Scaffold

The 2-aminopyridine moiety is a known potassium channel blocker.[1] Blockade of voltage-gated K^+ channels increases neurotransmitter release at nerve terminals.

- Primary Risk: Neurotoxicity (seizures, convulsions, tremors) upon systemic absorption.
- Mechanism: Prolongation of the action potential duration.

Substituent Effect: The p-Tolyl Group

The addition of a lipophilic 4-phenyl group significantly increases the octanol-water partition coefficient (LogP) compared to the methyl analogue.

- Dermal Risk: Enhanced skin permeation. The molecule is likely to cross the stratum corneum more effectively than simple aminopyridines.
- Metabolic Stability: The p-methyl group is a potential site for metabolic oxidation (CYP450), but the aryl core resists rapid degradation, potentially prolonging systemic half-life.

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GHS Classification (Predicted)

Treat as Category 3 (Toxic) until experimentally verified.

Hazard Class	Category	Hazard Statement
Acute Tox.[2][3] (Oral)	Cat 3	H301: Toxic if swallowed.[4][5]
Acute Tox.[1][2] (Dermal)	Cat 3	H311: Toxic in contact with skin.[5]
Skin/Eye Irrit.	Cat 2/2A	H315/H319: Causes skin/serious eye irritation.[3][4][5][6]
STOT-SE	Cat 3	H335: May cause respiratory irritation.[2][3][4][5][6]

Part 3: Engineering Controls & PPE (Hierarchy of Controls)

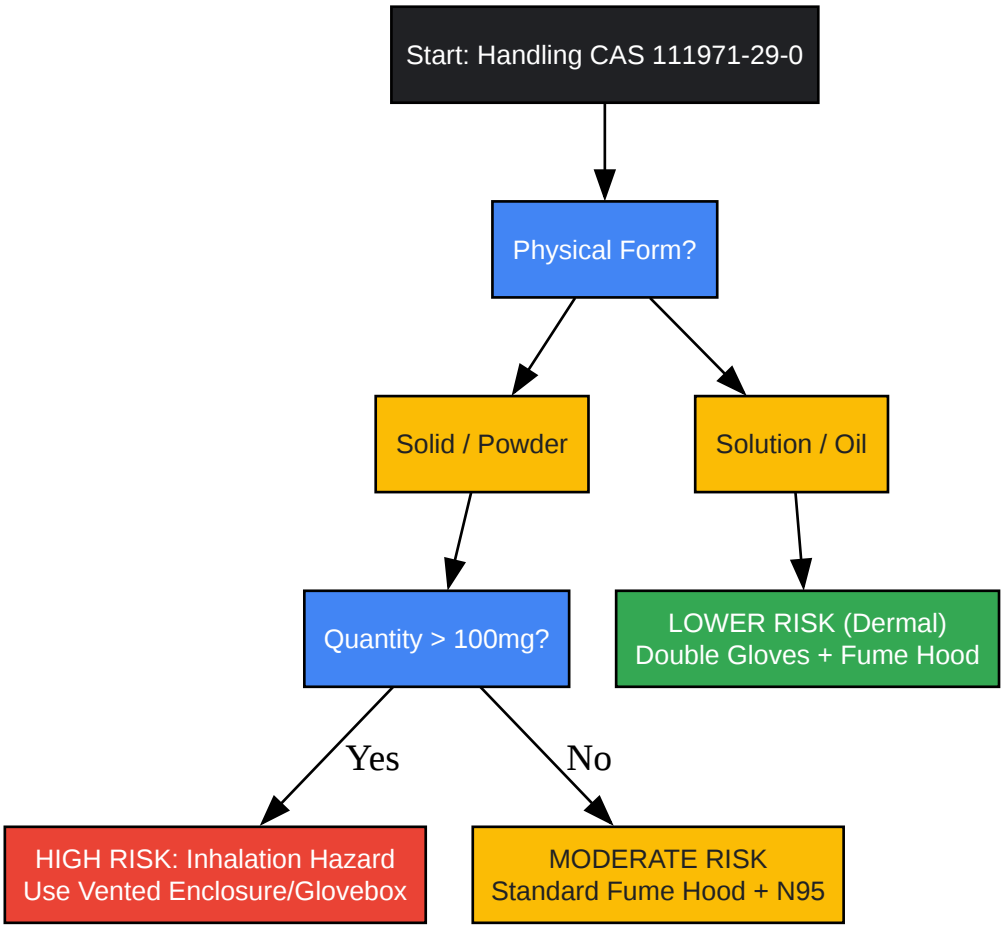
Due to the "Potent Compound" status (predicted OEB 3/4), standard laboratory ventilation is insufficient for handling powders.

Control Banding Protocol

Operation Scale	Engineering Control	PPE Configuration
< 10 mg (Solids)	Fume Hood with sash at working height.	Nitrile gloves (double), Lab coat, Safety glasses.
10 mg - 1 g (Solids)	Vented Balance Enclosure or HEPA-filtered hood.	N95/P3 Respirator + Double Nitrile (0.11mm) + Tyvek sleeves.
Solution Handling	Fume Hood.	Standard PPE + Face Shield if splashing risk exists.
Spill Cleanup	Restricted Access. Wet wiping only.	PAPR (Powered Air Purifying Respirator) or Full-face elastomeric mask.

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Visualization: Safety Decision Matrix



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Caption: Decision matrix for selecting engineering controls based on physical state and quantity.

Part 4: Synthesis & Application Context[7]

Drug Discovery Relevance

This scaffold is frequently utilized in the development of iNOS (Inducible Nitric Oxide Synthase) inhibitors and kinase inhibitors. The 2-amino-4-arylpyridine motif mimics the adenosine ring of ATP, allowing it to bind into the hinge region of kinase domains.

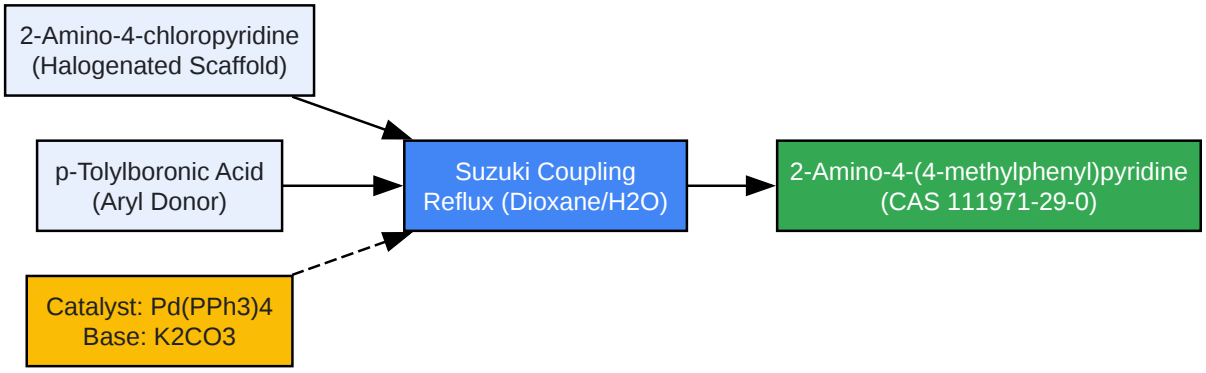
Synthesis Workflow (Retrosynthetic Analysis)

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Researchers often synthesize this compound via Suzuki-Miyaura Coupling. This route avoids the use of highly toxic hydrazines often seen in older pyridine syntheses.

Reaction: 2-Amino-4-chloropyridine + (4-Methylphenyl)boronic acid

Product



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Caption: Standard Suzuki-Miyaura coupling route for synthesis of the target scaffold.

Stability & Storage

- Oxidation: The primary amino group (-NH_2) is susceptible to oxidation over time, turning the white solid to yellow/brown.
- Hygroscopicity: Pyridines can form hydrates.
- Protocol: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Desiccate to prevent hydrate formation which alters molecular weight calculations.

Part 5: Emergency Response Protocols

First Aid (Specific to Aminopyridines)

- Inhalation: Remove to fresh air immediately.[3][4] Monitor for signs of seizure. Aminopyridine toxicity can have a delayed onset of convulsions.

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- Skin Contact: Wash with soap and water for 15 minutes. Do NOT use ethanol or DMSO to wipe the skin; these solvents act as vehicles, driving the toxin deeper into the bloodstream.
- Ingestion: Do not induce vomiting due to seizure risk. Seek immediate medical attention.

Spill Management

- Solid Spill: Do not dry sweep (generates dust). Cover with a damp paper towel (water) or oil-impregnated sweeping compound, then scoop into a waste container.
- Decontamination: Clean surface with 10% bleach solution followed by water to degrade trace organic residues.

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